

Comprehensive Disposal Guide: N-(5-Amino-2-methylphenyl)hexanamide

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Compound of Interest

Compound Name: N-(5-Amino-2-methylphenyl)hexanamide

CAS No.: 946725-75-3

Cat. No.: B3172344

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Executive Safety Summary

- **Immediate Action:** Segregate from all aqueous acids and bases to prevent hydrolysis.
- **Disposal Method:** High-temperature incineration (Rotary Kiln) via a licensed hazardous waste contractor.
- **Critical Hazard:** Potential release of 2,4-Diaminotoluene (CAS 95-80-7) upon degradation.
- **Waste Code:** Treat as U221 (related to Toluenediamine) or D003 (Reactive) depending on local interpretation of "derived from" rules; default to Hazardous Organic Waste (Non-Halogenated).

Chemical Identity & Hazard Analysis[1][2][3][4]

To dispose of this chemical safely, you must understand its degradation pathway. The amide bond is susceptible to hydrolysis, which releases the toxic parent amine.

Property	Detail
Chemical Name	N-(5-Amino-2-methylphenyl)hexanamide
Functional Groups	Aromatic Amide, Primary Aromatic Amine
Stability	Stable under dry conditions; hydrolyzes in acidic/basic aqueous solutions.
Key Degradant	2,4-Diaminotoluene (2,4-TDA)
Degradant Hazard	IARC Group 2B (Possibly Carcinogenic); NTP: Reasonably Anticipated Carcinogen.
GHS Classification	Acute Tox. 4 (Oral), Carc. 2 (Suspected), Aquatic Chronic 2.

Degradation Mechanism

The amide linkage (

) protects the amine. If disposed of in standard aqueous waste streams (pH < 4 or pH > 10), the hexanamide tail is cleaved, releasing free 2,4-diaminotoluene.

Pre-Disposal Handling & Containment

Personal Protective Equipment (PPE) Matrix

Zone	Required PPE	Rationale
Hand Protection	Double Nitrile Gloves (min 0.11mm outer, 0.06mm inner)	Prevents permeation of aromatic amines.
Respiratory	P100 / N95 Respirator (Solid) or Fume Hood (Liquid)	Avoid inhalation of sensitizing dusts.
Body	Tyvek® Lab Coat or Apron	Disposable barrier prevents clothing contamination.

Containment Protocol

- Solid Waste: Collect pure solids in a wide-mouth HDPE jar. Do not use standard trash bags as sharp crystals may puncture them.
- Liquid Waste (Mother Liquor): Segregate into a container marked "Non-Halogenated Organics - High Hazard".
 - Prohibited Mixtures: Do not mix with oxidizing agents (Nitric acid, Peroxides) or strong acids (HCl, H₂SO₄).

Step-by-Step Disposal Procedures

Scenario A: Solid Substance (Pure or Crude)

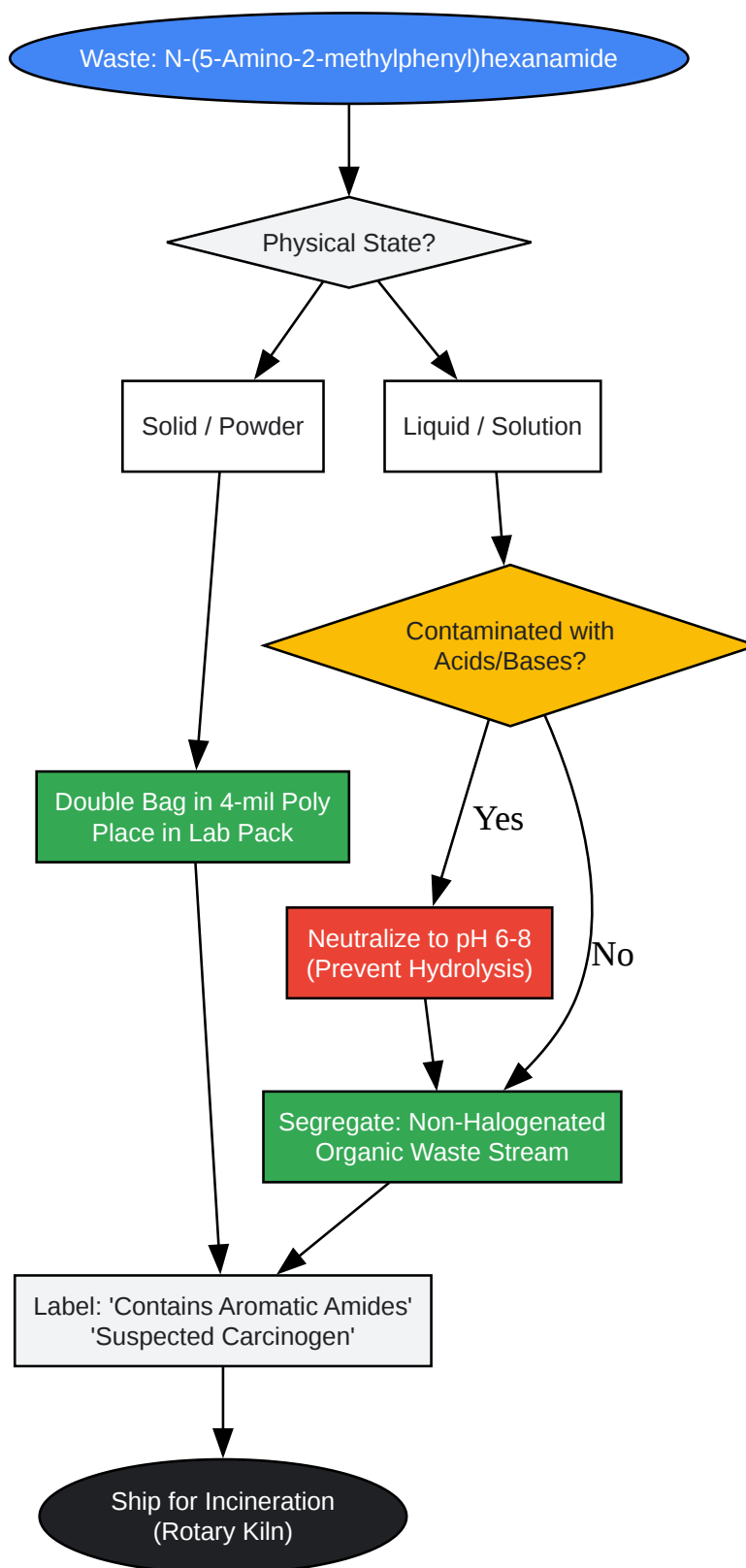
- Labeling: Affix a hazardous waste label.
 - Constituents: "**N-(5-Amino-2-methylphenyl)hexanamide** (95%), Trace Toluene/Hexane".
 - Hazard Checkboxes: Toxic, Irritant, Carcinogen (Suspected).[1]
- Primary Container: Place substance in a screw-top glass or HDPE jar. Tape the lid securely.
- Secondary Containment: Place the jar into a clear polyethylene bag (4 mil thickness) and seal.
- Lab Pack: Place the bagged jar into a UN-rated fiberboard drum or poly bucket designated for incineration.

Scenario B: Solution / Reaction Mixture

- Quenching (If Reactive): Ensure no unreacted reagents (e.g., acid chlorides) remain. Neutralize to pH 7 only if necessary for stability, using weak buffers.
- Solvent Compatibility: Ensure the carrier solvent (e.g., DMF, DMSO, Methanol) is compatible with the waste stream.
- Transfer: Pour into a dedicated solvent waste carboy.
 - Critical Step: Rinse the original flask with a minimal amount of acetone/ethanol and add the rinse to the waste carboy. Do not rinse down the sink.

- Storage: Store in a satellite accumulation area (SAA) away from light and heat until pickup.

Visual Decision Matrix (DOT Diagram)



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Figure 1: Decision workflow for the safe segregation and packaging of **N-(5-Amino-2-methylphenyl)hexanamide** waste.

Regulatory Compliance & Classification

US EPA (RCRA)

While this specific compound may not have a unique P or U list number, it must be characterized by the generator:

- **Toxicity Characteristic:** If the waste contains leachable concentrations of degradation products, it may fail TCLP.
- **Generator Knowledge:** You are legally required to declare the potential for 2,4-Diaminotoluene (U221) formation.
- **Recommended Code:** D001 (Ignitable, if in solvent) and U221 (if hydrolysis is suspected).

European Union (REACH/CLP)

- **SVHC Status:** Aromatic amines are often scrutinized as Substances of Very High Concern.
- **EWC Code:** 07 01 04* (other organic solvents, washing liquids and mother liquors).

Emergency Response

- **Skin Contact:** Wash immediately with polyethylene glycol (PEG 300) or soap and water for 15 minutes. Do not use ethanol (increases absorption).
- **Spill (Solid):** Dampen with water to prevent dust. Scoop into a waste jar. Clean area with 10% bleach solution to oxidize residues.
- **Spill (Liquid):** Absorb with vermiculite or sand. Do not use combustible materials like sawdust.

References

- National Toxicology Program (NTP). Report on Carcinogens, Fifteenth Edition: 2,4-Diaminotoluene. U.S. Department of Health and Human Services. [[Link](#)]
- PubChem. Compound Summary for CID 12332, Hexanamide. National Library of Medicine. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). RCRA Hazardous Waste Codes (U and P Lists). [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Occupational Exposure to Aromatic Amines. [[Link](#)]

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Sources

- [1. fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
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